

Technical Guide: Yeast Two-Hybrid Screening for p39 (CDK5R2) Interacting Proteins

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Compound of Interest

Compound Name: *p39, nuclear polyhedrosis virus*

CAS No.: *147707-09-3*

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Abstract

This application note details a high-stringency Yeast Two-Hybrid (Y2H) screening strategy to map the interactome of p39 (encoded by CDK5R2), a neuron-specific activator of Cyclin-dependent kinase 5 (Cdk5). Unlike standard soluble proteins, p39 presents unique challenges due to its N-terminal myristoylation signal, which tethers it to membranes. This guide provides a field-proven protocol utilizing the GAL4-based System (e.g., Matchmaker® Gold), specifically addressing bait design optimization (N-terminal truncation) to ensure nuclear translocation, minimize false negatives, and identify novel regulators of neuronal migration and synaptic plasticity.

Strategic Experimental Design

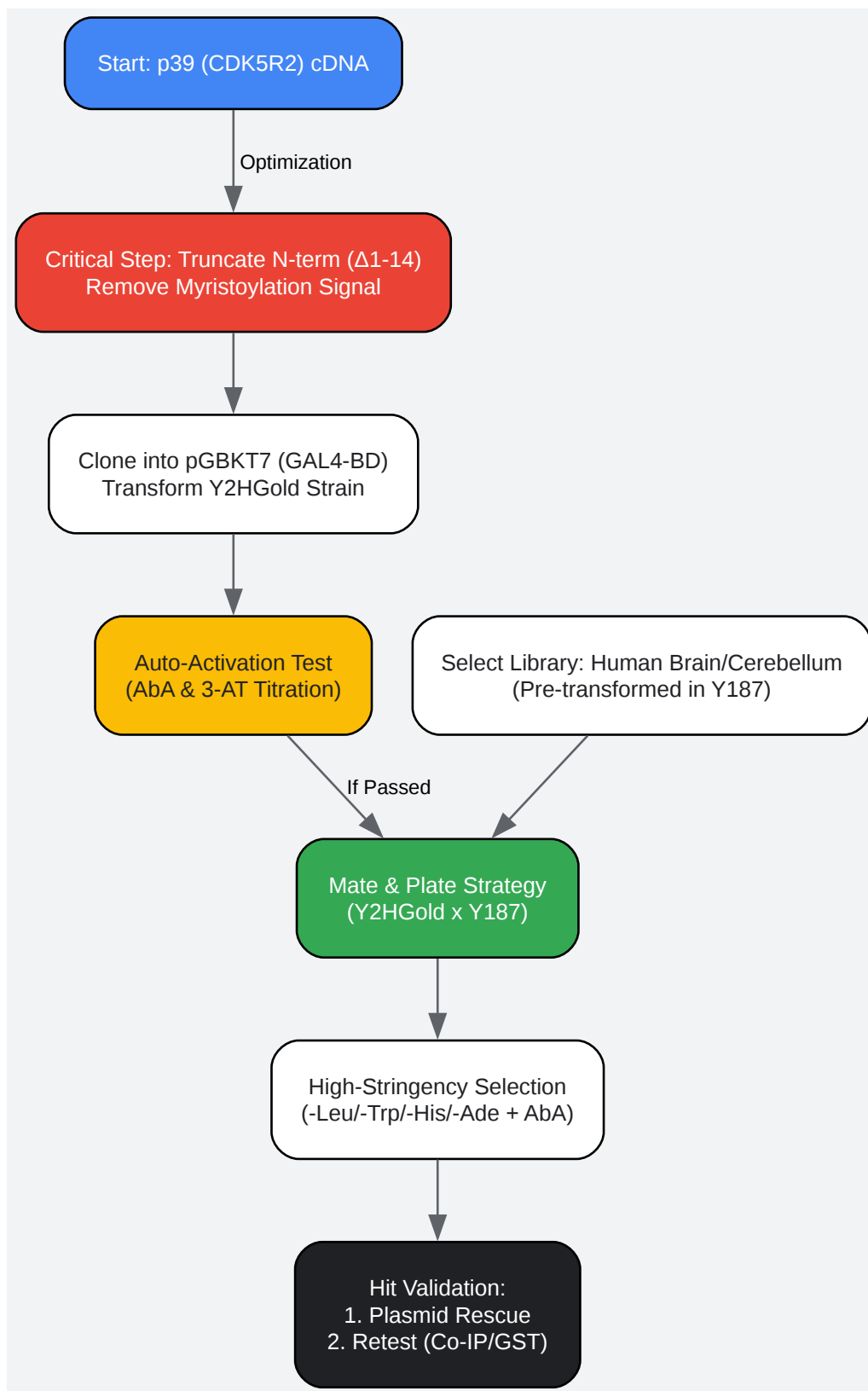
The Biological Context: Why p39 is Difficult

p39 shares significant homology with p35; both form active complexes with Cdk5. However, p39 has distinct spatiotemporal expression patterns, particularly in the cerebellum and during specific developmental stages.

- The Challenge: p39 contains an N-terminal myristoylation signal (within the "p10" region) that anchors it to the plasma membrane.[\[1\]](#)[\[2\]](#)
- The Y2H Problem: Standard GAL4-based Y2H relies on the reconstitution of a transcription factor inside the nucleus. If the p39 bait is anchored to the membrane, it cannot enter the nucleus to activate reporter genes, leading to a failed screen (False Negatives).
- The Solution: Construct a "Nuclear-Enabled" Bait by truncating the N-terminal myristoylation sequence (e.g., p39 Δ N1-14).

The Workflow Architecture

The following diagram illustrates the logic flow from bait design to hit validation.



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Figure 1: Optimized Y2H workflow for membrane-associated proteins like p39, highlighting the critical N-terminal truncation step.

Detailed Protocol

Phase 1: Bait Construction & Auto-Activation Testing

Objective: Create a p39 bait that enters the nucleus and does not self-activate transcription.

Materials:

- Vector: pGBKT7 (GAL4 DNA-Binding Domain, TRP1 marker).
- Strain: Y2HGold (MATa, trp1-901, Reporters: AbA, HIS3, ADE2, MEL1).
- Reagents: SD/-Trp agar plates, Aureobasidin A (AbA).

Step-by-Step:

- PCR Amplification: Amplify the CDK5R2 coding sequence excluding the first 42 base pairs (amino acids 1–14).
 - Rationale: Removing the myristoylation motif prevents membrane anchoring, allowing the GAL4-BD-p39 fusion to translocate to the nucleus [1].
- Cloning: Insert p39 Δ N into the MCS of pGBKT7. Verify by sequencing to ensure frame continuity with GAL4-BD.
- Transformation: Transform pGBKT7-p39 Δ N into Y2HGold cells using the LiAc/SS-DNA/PEG method.
- Toxicity Check: Plate on SD/-Trp. Compare colony size to empty-vector control. Small colonies indicate toxicity (p39 overexpression can be toxic to yeast; if observed, use a low-copy vector like pGBT9, though this reduces sensitivity).
- Auto-Activation Test (Crucial):
 - Streak transformants onto:

- SD/-Trp (Control)
- SD/-Trp/X- α -Gal/AbA (Aureobasidin A: 125–200 ng/mL)
- SD/-Trp/-His (No 3-AT)
- Criteria: Colonies should grow only on SD/-Trp. Growth on AbA or -His indicates auto-activation.
- Optimization: If background growth occurs on -His, titrate 3-Amino-1,2,4-triazole (3-AT) (1 mM to 10 mM) to suppress leaky HIS3 expression.

Phase 2: Library Screening (Mate & Plate™)

Objective: Screen a high-complexity brain library using yeast mating, which is significantly more efficient than co-transformation.

Materials:

- Bait Strain: Y2HGold containing pGBKT7-p39 Δ N (fresh culture).
- Prey Library: Human Brain (or Cerebellum) cDNA library in pGADT7 (GAL4-AD, LEU2 marker) transformed into strain Y187 (MAT α).
- Media: 2xYPDA, 0.5xYPDA, SD/-Leu/-Trp (DDO), SD/-Leu/-Trp/-His/-Ade/AbA (QDO/X/A).

Protocol:

- Culture Preparation: Inoculate a fresh colony of the Bait strain into 50 mL SD/-Trp. Grow to OD₆₀₀ = 0.8.
- Mating: Combine 1 mL of the Library strain (thawed $>2 \times 10^7$ cells) with the 50 mL Bait culture in 45 mL 2xYPDA/Kan.
- Incubation: Incubate at 30°C for 20–24 hours with slow shaking (30–50 rpm).
 - Microscopy Check: Verify mating by looking for "cloverleaf" zygotes (trilobed structures).
- Collection: Centrifuge to pellet cells. Resuspend in 10 mL 0.5xYPDA.

- Plating (The Screen):
 - Spread the mating mixture onto 50–60 large (150mm) plates of SD/-Leu/-Trp/-His/-Ade + AbA + X- α -Gal.
 - Note: This "Quadruple Dropout" (QDO) plus antibiotic (AbA) provides the highest stringency, virtually eliminating false positives [2].
- Titer Check: Plate dilutions (1:1000, 1:10,000) on SD/-Leu, SD/-Trp, and SD/-Leu/-Trp to calculate mating efficiency (Target: >2%).

Phase 3: Hit Selection & Confirmation

Objective: Isolate true positives and identify the proteins.

Protocol:

- Colony Picking: Pick blue colonies (MEL1 active) that grow on QDO/AbA after 3–5 days.
- Patching: Patch candidates onto fresh QDO/AbA plates to confirm phenotype stability.
- Plasmid Rescue: Isolate plasmid DNA from yeast (using a yeast plasmid miniprep kit with Zymolyase). Transform into *E. coli* (DH5 α) and select on Ampicillin plates (pGADT7 carries AmpR).
- Sequencing: Sequence the insert using T7 or AD sequencing primers.
- BLAST Analysis: Identify the protein. Common p39 interactors to expect: Cdk5, Munc18-1, Actinin-1 [3, 4].

Data Analysis & Troubleshooting

Troubleshooting Matrix

Observation	Root Cause	Corrective Action
No colonies on DDO (Mating Control)	Low mating efficiency	Ensure Bait culture is in log phase (OD 0.8). Increase mating time to 24h.
Excessive Background (Micro-colonies)	Leaky HIS3 expression	Increase 3-AT concentration (up to 10 mM) in selection plates.
Bait Auto-activation	p39 acts as transcription factor	Use 3-AT. If severe, re-clone p39 into a low-copy vector or use a specific domain only.
Few/No Positives	Bait not nuclear	Critical: Confirm N-terminal truncation (Δ 1-14). Full-length p39 stays in the cytosol.

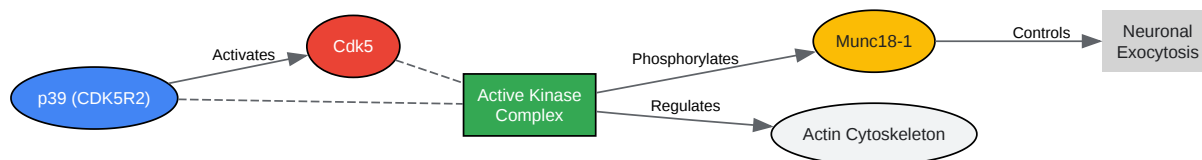
False Positive Filtering

To ensure scientific integrity, discard hits that:

- Are known "sticky" proteins (e.g., ribosomal proteins, heat shock proteins, collagen).
- Appear in "Bait-only" controls.
- Fail to reproduce interaction in an orthogonal assay (e.g., Co-Immunoprecipitation in HEK293 cells).

Interaction Signaling Pathway

Upon successful screening, p39 interactions often map to cytoskeletal reorganization and exocytosis pathways.



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Figure 2: p39-Cdk5 signaling node.[2][3][4][5][6][7][8] Validated Y2H hits often participate in this cascade.

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